

Application Notes and Protocols: Standard Operating Procedure for Butaclamol Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butaclamol*

Cat. No.: *B1668076*

[Get Quote](#)

Introduction

Butaclamol is a potent antipsychotic agent and a notable dopamine receptor antagonist.^[1] It is a crucial tool in neuroscience research, particularly in studies involving dopaminergic signaling pathways. The accurate and consistent preparation of a **Butaclamol** stock solution is fundamental for achieving reproducible and reliable experimental results. This document provides a standardized operating procedure for the preparation, storage, and handling of **Butaclamol** stock solutions for research applications.

Data Summary: Chemical and Physical Properties

A compilation of essential quantitative data for **Butaclamol** is presented in the table below for convenient reference.

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₁ NO	[1]
Molecular Weight	377.52 g/mol (as free base)	
Appearance	White to tan solid	[2]
Solubility (at ambient temperature)		
DMSO	>10 mg/mL	[2]
Ethanol	1 mg/mL	[2]
Water	0.25 mg/mL	[2]
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[3]
Storage (Stock Solution)	-20°C or -80°C for several weeks	[4]

Experimental Protocol: Preparation of a 10 mM Butaclamol Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **Butaclamol** using Dimethyl Sulfoxide (DMSO) as the solvent, chosen for its high solubilizing capacity for this compound.

Materials and Equipment

- **Butaclamol** hydrochloride (or free base, adjust molecular weight accordingly)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL)
- Analytical balance
- Spatula

- Vortex mixer
- Pipettors and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Step-by-Step Procedure

- Preparation and Equilibration:
 - Bring the **Butaclamol** powder and anhydrous DMSO to room temperature before use. This prevents moisture condensation on the powder and in the solvent.
 - Ensure all equipment is clean and sterile.
- Weighing **Butaclamol**:
 - On an analytical balance, accurately weigh the required amount of **Butaclamol** powder. To prepare 1 mL of a 10 mM stock solution of **Butaclamol** hydrochloride (MW: 397.98 g/mol), you would weigh 3.98 mg.
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (1 \text{ mL}) * (397.98 \text{ g/mol}) = 0.00398 \text{ g} = 3.98 \text{ mg}$.
 - Carefully transfer the weighed powder into a sterile 1.5 mL microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Butaclamol** powder.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure it is clear and free of any particulate matter. If dissolution is slow, gentle warming of the solution to 37°C can be applied.

- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 μ L or 20 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Butaclamol**.

- Powder: The solid form of **Butaclamol** is stable when stored under the recommended conditions. Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight.[3] Recommended storage temperatures are -20°C for long-term storage (up to 3 years) or 4°C for shorter durations (up to 2 years).[3]
- Stock Solution: Concentrated stock solutions in DMSO are more stable for long-term storage than dilute aqueous solutions.[4] It is advisable to store aliquots at -20°C or -80°C. While specific stability data for **Butaclamol** in DMSO is not readily available, general practice for similar compounds suggests stability for several weeks to months under these conditions. Avoid repeated freeze-thaw cycles.

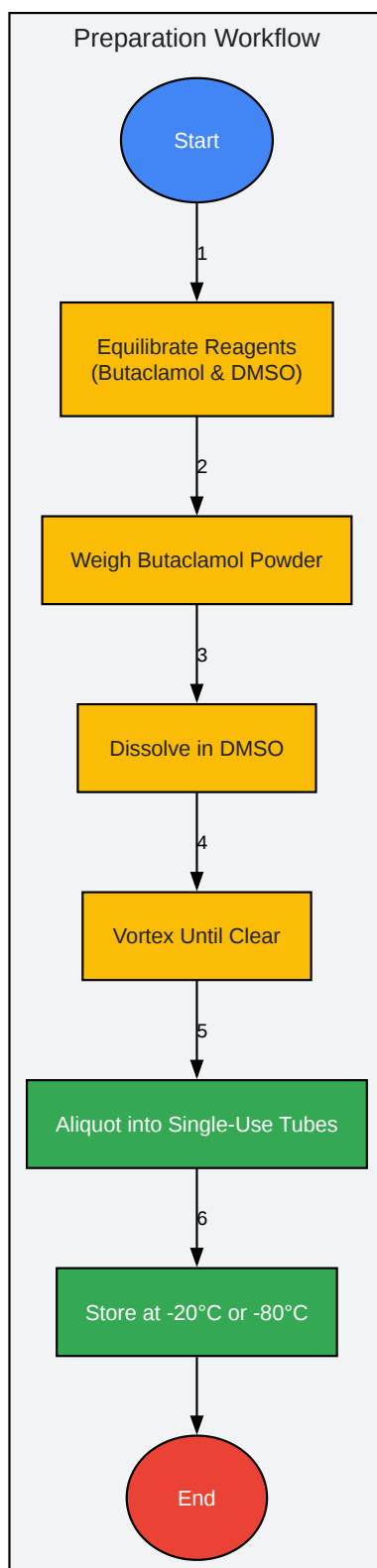
Safety Precautions

While **Butaclamol** is not classified as a hazardous substance, standard laboratory safety practices should always be followed.[3]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.[2]
- Handling: Handle the **Butaclamol** powder in a well-ventilated area or a chemical fume hood to prevent inhalation.[3]

- Solvent Hazard: DMSO is a powerful solvent that can facilitate the absorption of substances through the skin. Handle with care and avoid direct contact.
- Disposal: Dispose of all chemical waste, including unused solutions and contaminated materials, according to your institution's environmental health and safety guidelines.

Diagrams



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butaclamol | C₂₅H₃₁NO | CID 37461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. abmole.com [abmole.com]
- 4. phytotechlab.com [phytotechlab.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Standard Operating Procedure for Butaclamol Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668076#standard-operating-procedure-for-butaclamol-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com